

Technical Support Center: Managing Steric Hindrance of the Dpm Group

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Compound of Interest

Compound Name: *Boc-Cys(Dpm)-OH*

Cat. No.: *B558595*

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Welcome to the Technical Support Center for managing challenges associated with the diphenylmethyl (Dpm) protecting group. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on overcoming steric hindrance during coupling reactions.

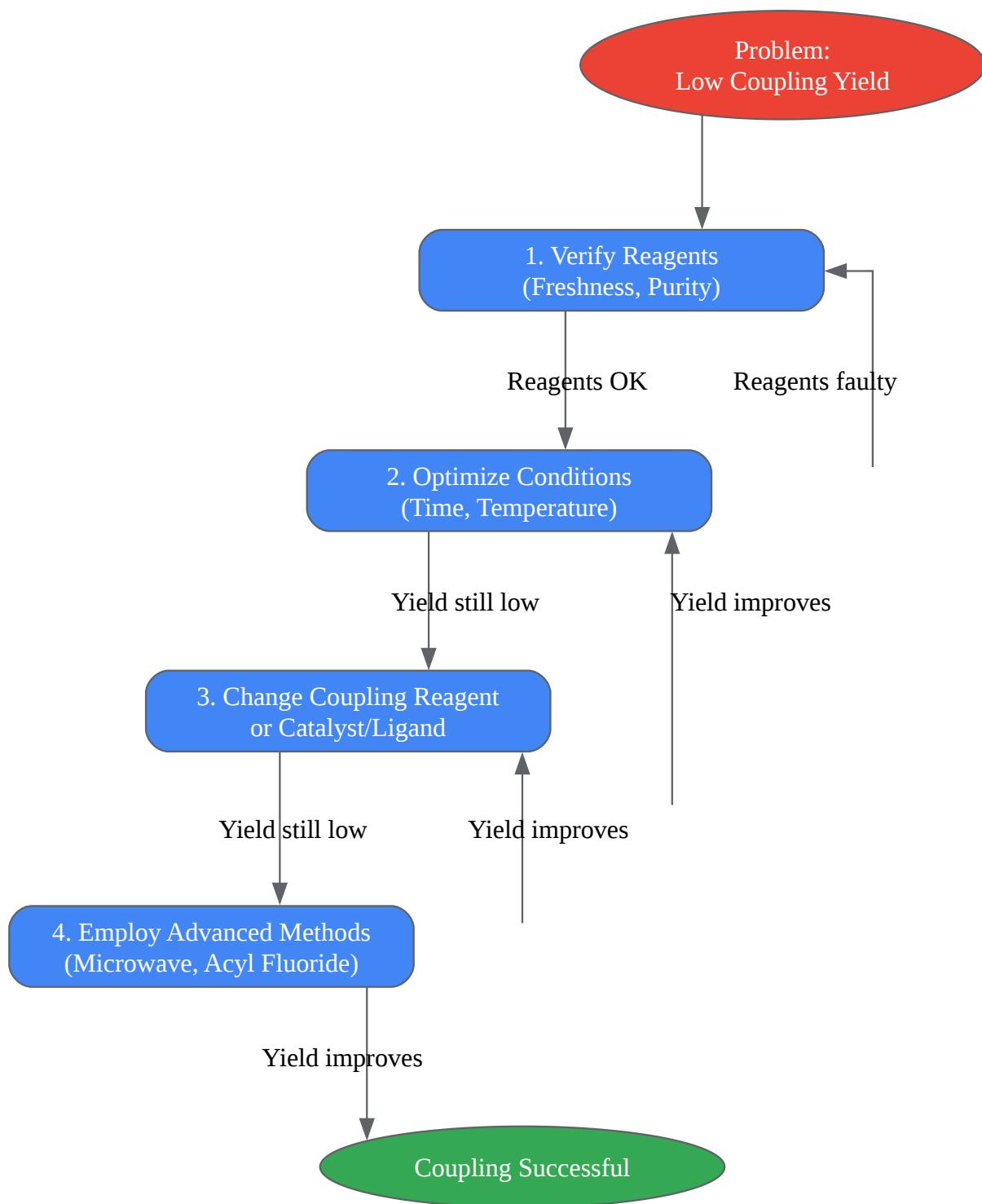
Frequently Asked Questions (FAQs)

Q1: What is the Dpm (diphenylmethyl) group and why is it used?

A: The diphenylmethyl (Dpm) group, also known as benzhydryl, is a protecting group used for functional groups like amines, alcohols, and carboxylic acids in multi-step organic synthesis.[\[1\]](#) It is valued for its stability under a range of conditions and can be removed via methods like hydrogenation or under strong acidic conditions.[\[1\]](#) Its two phenyl rings, however, make it exceptionally bulky.

Q2: What is steric hindrance and how does the Dpm group cause it?

A: Steric hindrance is a phenomenon where the size and spatial arrangement of atoms or groups in a molecule obstruct a chemical reaction.[\[2\]](#) The Dpm group, with its large three-dimensional structure, can physically block the approach of reagents to a nearby reactive center, slowing down or completely preventing a desired coupling reaction.[\[3\]](#)[\[4\]](#) This is a common challenge in processes like peptide synthesis and cross-coupling reactions.

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